

# 4-Methylbenzhydryl Chloride: A Technical Safety and Handling Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methylbenzhydryl chloride

Cat. No.: B1352313

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This technical guide provides a comprehensive overview of the available safety data and handling precautions for **4-Methylbenzhydryl chloride** (CAS No. 779-14-6). Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific compound, this document also draws upon safety information for structurally similar chemicals to provide general guidance. All quantitative data is summarized for clarity, and procedural workflows are visualized to ensure safe laboratory practices.

## Chemical and Physical Properties

**4-Methylbenzhydryl chloride** is a chemical intermediate with the molecular formula  $C_{14}H_{13}Cl$ . [1][2] While a comprehensive, verified set of physical properties is not readily available, the following data has been compiled from multiple sources.

Property	Value	Source
CAS Number	779-14-6	[1][2]
Molecular Formula	C <sub>14</sub> H <sub>13</sub> Cl	[1][2]
Molecular Weight	216.71 g/mol	[1][2]
Boiling Point	313.2 °C at 760 mmHg	[3]
Density	1.098 g/cm <sup>3</sup>	[1][3]
Flash Point	138.2 °C	[3]
Vapor Pressure	0.000927 mmHg at 25°C	[3]
Index of Refraction	1.575	[3]

## Hazard Identification and Safety Precautions

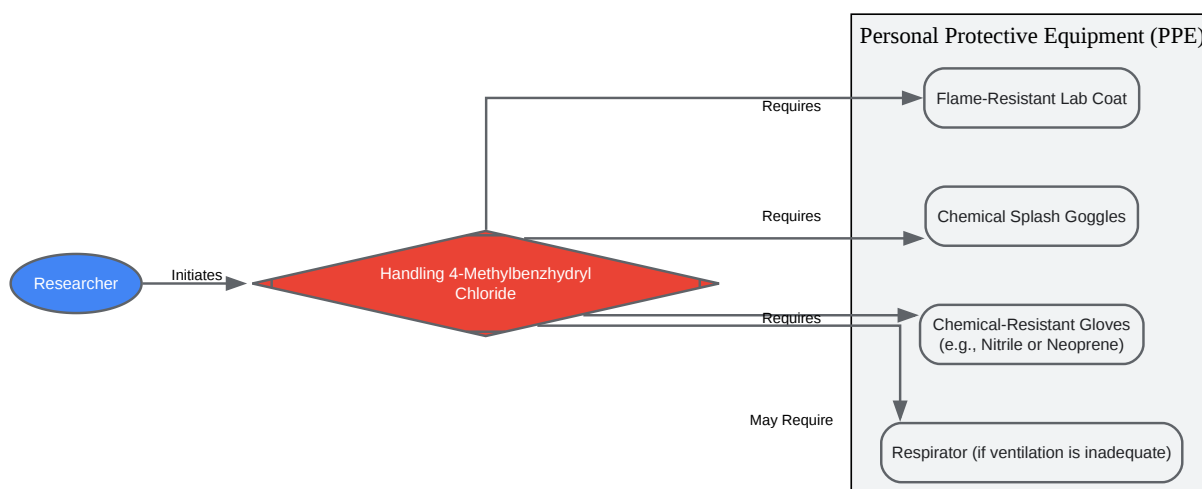
A complete GHS classification for **4-Methylbenzhydryl chloride** is not available. However, based on its chemical structure as a substituted benzhydryl chloride, it should be handled as a potentially corrosive and irritating compound. Structurally similar compounds, such as benzhydryl chloride, are classified as corrosive and can cause severe skin burns and eye damage.[4] Therefore, stringent safety measures are imperative.

General Handling Precautions:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Keep away from incompatible materials such as bases, alcohols, and amines.[5]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **4-Methylbenzhydryl chloride**. The following diagram outlines the recommended PPE.



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Caption: Recommended Personal Protective Equipment for handling **4-Methylbenzhydryl chloride**.

## First Aid Measures

In the event of exposure, immediate action is crucial. The following table summarizes first-aid procedures based on general guidance for corrosive chemical compounds.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Storage and Disposal

Proper storage and disposal are essential to maintain the stability of **4-Methylbenzhydryl chloride** and to prevent accidental exposure.

Storage:

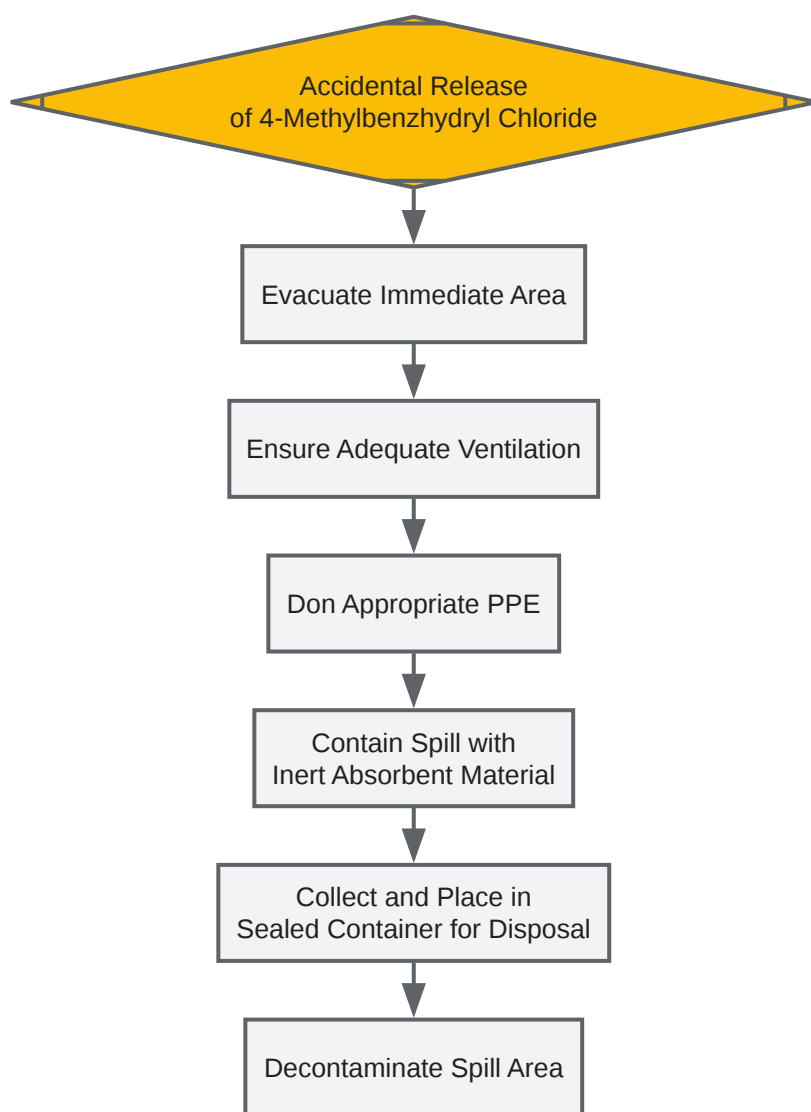
- Store in a tightly closed container in a dry and well-ventilated place.
- Keep cool.
- Store away from incompatible materials.[\[5\]](#)

Disposal:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

## Accidental Release Measures

In the case of a spill or accidental release, follow a clear and practiced protocol to ensure safety and minimize environmental contamination.



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Caption: Workflow for responding to an accidental release of **4-Methylbenzhydryl chloride**.

## Experimental Protocols

Detailed experimental protocols for the use of **4-Methylbenzhydryl chloride** are scarce in publicly available literature. One notable application is its use as a precursor in the synthesis of N-methyl-N'-(4-methylbenzhydryl) piperazine, an antihistaminic compound. This suggests its utility in pharmaceutical synthesis as an alkylating agent. Researchers utilizing this compound should develop detailed, peer-reviewed protocols that incorporate the safety and handling precautions outlined in this guide.

Disclaimer: This document is intended for informational purposes only and is based on the limited data available for **4-Methylbenzhydryl chloride**. It is not a substitute for a comprehensive Safety Data Sheet (SDS). Researchers and scientists are strongly advised to obtain a complete SDS from their chemical supplier before handling this compound and to conduct a thorough risk assessment for their specific experimental conditions.

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## References

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